

# Boc-L-Ala-OH-d structure and molecular weight

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## Compound of Interest

Compound Name: *Boc-L-Ala-OH-d*

Cat. No.: *B12304072*

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An In-depth Technical Guide to Boc-L-Ala-OH: Structure, Properties, and Applications

## Introduction

N-(tert-Butoxycarbonyl)-L-alanine, commonly abbreviated as Boc-L-Ala-OH, is a pivotal amino acid derivative extensively utilized in synthetic organic chemistry and drug development.<sup>[1]</sup> Its primary role is as a protected building block in peptide synthesis, where the tert-butoxycarbonyl (Boc) group serves to temporarily shield the alpha-amino functionality of L-alanine.<sup>[2][3]</sup> This protection strategy is fundamental for the controlled, stepwise assembly of peptide chains, preventing unwanted side reactions during the formation of amide bonds.<sup>[3][4]</sup> The Boc group's stability and its selective removal under mild acidic conditions make Boc-L-Ala-OH an indispensable tool for researchers in medicinal chemistry, biochemistry, and pharmaceutical development.<sup>[1][4]</sup>

## Chemical Structure and Properties

Boc-L-Ala-OH is the N-protected form of the non-essential amino acid L-alanine.<sup>[5]</sup> The structure consists of the L-alanine backbone with a tert-butoxycarbonyl group attached to the nitrogen atom. This bulky protecting group enhances the compound's stability and modifies its reactivity, making it ideal for controlled synthetic procedures.<sup>[1]</sup>

## Physicochemical Data

The key quantitative properties of Boc-L-Ala-OH are summarized in the table below for easy reference.

Property	Value	Source(s)
IUPAC Name	(2S)-2-[(2-methylpropan-2-yl)oxycarbonylamino]propanoic acid	[6][7]
Synonyms	Boc-L-alanine, N-Boc-L-alanine	[7][8]
CAS Number	15761-38-3	[1][5][6]
Molecular Formula	C <sub>8</sub> H <sub>15</sub> NO <sub>4</sub>	[1][5][6]
Molecular Weight	189.21 g/mol	[5][6][7][9]
Appearance	White to off-white crystalline powder	[1][6]
Melting Point	78 - 85 °C	[1][8]
Density	~1.21 g/cm <sup>3</sup>	[6]
Optical Rotation	[α] <sub>D</sub> <sup>20</sup> -25 ± 2° (c=1-2 in Acetic Acid)	[1]
Solubility	Soluble in DMSO, Methanol; Insoluble in water	[2][8]

## Experimental Protocols

The utility of Boc-L-Ala-OH is demonstrated through its synthesis and its subsequent use in peptide synthesis.

### Synthesis of Boc-L-Ala-OH

A common and straightforward method for the preparation of Boc-L-Ala-OH involves the reaction of L-alanine with di-tert-butyl dicarbonate ((Boc)<sub>2</sub>O) under basic conditions.[4][10]

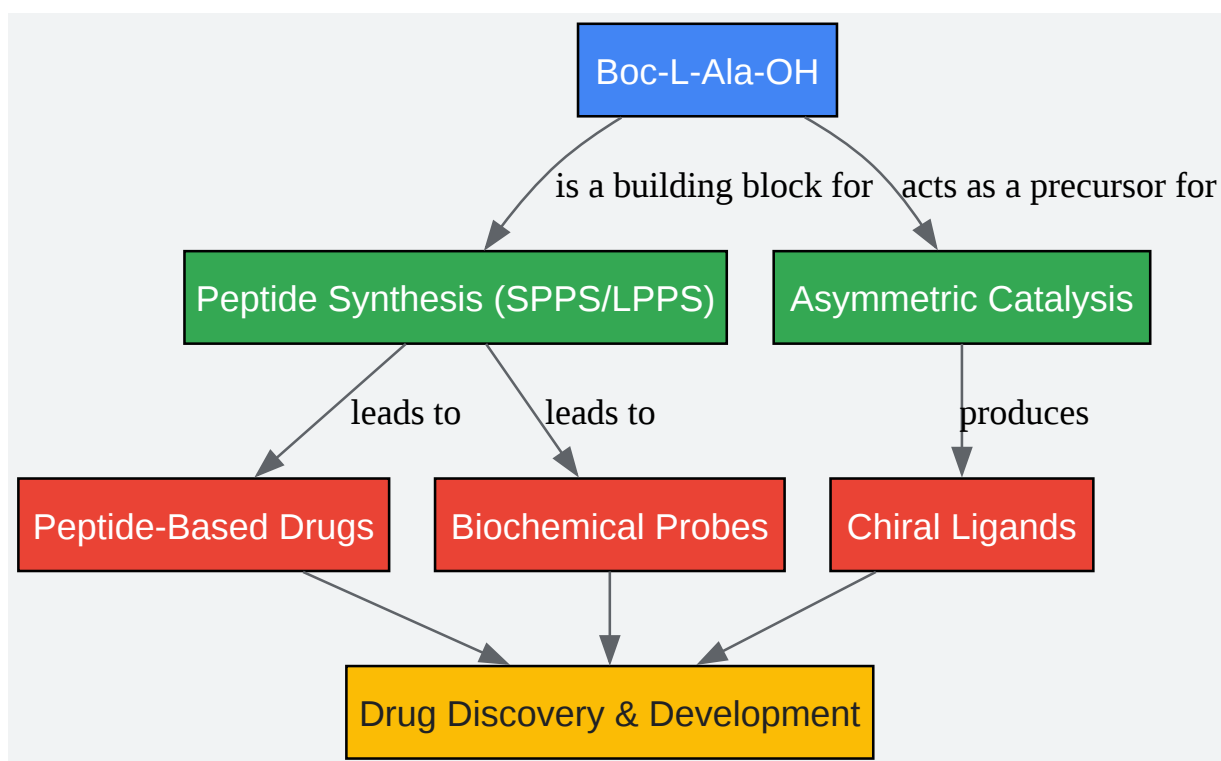
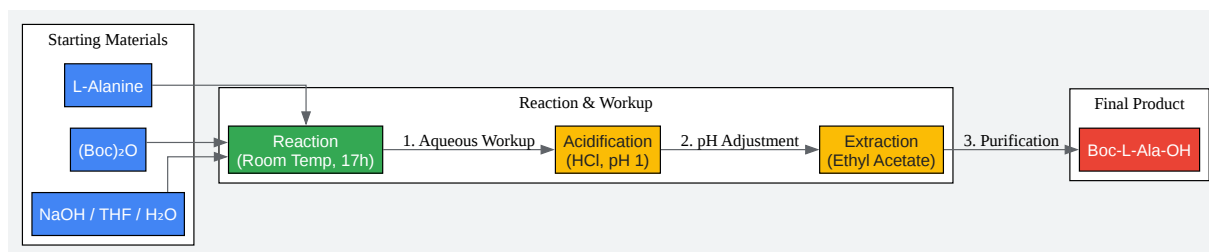
Materials:

- (S)-2-aminopropanoic acid (L-alanine)

- Di-tert-butyl dicarbonate ((Boc)<sub>2</sub>O)
- Sodium hydroxide (NaOH)
- Tetrahydrofuran (THF)
- Water (H<sub>2</sub>O)
- Hydrochloric acid (HCl) solution (e.g., 4 M)
- Ethyl acetate (EtOAc)
- Petroleum ether
- Saturated brine

Procedure:

- L-alanine is suspended in water at 0°C.[10]
- Sodium hydroxide is added to the suspension, followed by THF and (Boc)<sub>2</sub>O.[10] This creates a mildly basic environment (pH 8-9) that facilitates the reaction.[4]
- The resulting solution is stirred at room temperature for several hours (e.g., 17 hours) to allow the reaction to proceed to completion.[4][10]
- The reaction mixture is extracted with petroleum ether to remove unreacted (Boc)<sub>2</sub>O and other nonpolar impurities.[10]
- The aqueous layer is carefully acidified to a pH of approximately 1 using a hydrochloric acid solution. This protonates the carboxylic acid, causing the Boc-L-Ala-OH product to become less water-soluble.[10]
- The product is then extracted from the acidified aqueous layer using ethyl acetate.[10]
- The combined organic phases are washed with saturated brine, dried over anhydrous sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>), and concentrated under reduced pressure to yield the final product, typically as a colorless oil or white solid.[10]



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